

Application Notes and Protocols for Colloidal Synthesis of Iridium Oxide Nanoparticles

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Compound of Interest

Compound Name: *Iridium oxide*

CAS No.: *12030-48-7*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the synthesis of **iridium oxide** (IrO_2) nanoparticles using colloidal methods. The synthesized nanoparticles are suitable for a range of applications, including catalysis, biosensing, and as platforms for drug delivery systems.

Introduction

Iridium oxide (IrO_2) nanoparticles have garnered significant interest due to their exceptional properties, including high chemical stability, metallic-type conductivity, and potent electrocatalytic activity.[1] These characteristics make them ideal candidates for various applications. In the biomedical field, their high biocompatibility is a key advantage.[2] Colloidal synthesis methods offer a versatile and scalable approach to produce IrO_2 nanoparticles with controlled size and morphology.

This document outlines two primary colloidal synthesis protocols: an alkaline hydrolysis method for general-purpose IrO_2 nanoparticles and a hydrothermal method specifically tailored for drug

delivery applications, such as the loading of doxorubicin (DOX).

Experimental Protocols

Protocol 1: Alkaline Hydrolysis for General-Purpose IrO₂ Nanoparticles

This protocol describes the synthesis of IrO₂ nanoparticles via the alkaline hydrolysis of an iridium precursor. This method is relatively straightforward and yields small, uniform nanoparticles.

Materials:

- Iridium (III) chloride (IrCl₃) or Hexachloroiridic (IV) acid (H₂IrCl₆·nH₂O)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Equipment:

- Round-bottom flask
- Magnetic stirrer with heating mantle
- Condenser
- Centrifuge
- Ultrasonic bath
- pH meter

Procedure:

- **Precursor Solution Preparation:** Dissolve the iridium precursor (e.g., IrCl₃) in deionized water to a final concentration of 1-5 mM.

- **Hydrolysis:** While stirring vigorously, slowly add a 1 M NaOH solution dropwise to the iridium precursor solution until the pH reaches 11-12. A color change should be observed, indicating the formation of iridium hydroxide intermediates.
- **Heating/Aging:** Heat the colloidal solution to 80-100°C for 1-2 hours under continuous stirring.^[1] This step promotes the conversion of the hydroxide intermediates to **iridium oxide**.
- **Purification:**
 - Cool the solution to room temperature.
 - Centrifuge the nanoparticle suspension at 10,000 rpm for 20 minutes to pellet the nanoparticles.
 - Discard the supernatant and resuspend the nanoparticles in deionized water with the aid of ultrasonication.
 - Repeat the washing step with deionized water and then with ethanol twice to remove residual ions and byproducts.
- **Final Product:** After the final wash, resuspend the nanoparticles in the desired solvent (e.g., deionized water or ethanol) for storage or further use. For a powdered form, the washed nanoparticles can be dried in an oven at 60-80°C.
- **(Optional) Calcination:** For applications requiring higher crystallinity, the dried nanoparticle powder can be calcined in a furnace at temperatures ranging from 350°C to 800°C.^[3] Note that higher temperatures can lead to particle agglomeration.

Protocol 2: Hydrothermal Synthesis for Doxorubicin (DOX) Loading

This protocol is adapted for the synthesis of IrO₂ nanoparticles intended for use as a drug delivery vehicle for doxorubicin (DOX). The resulting nanoparticles possess a surface chemistry suitable for electrostatic interaction with the drug molecule.

Materials:

- Iridium (III) chloride (IrCl_3)
- Sodium hydroxide (NaOH)
- Doxorubicin hydrochloride (DOX)
- Deionized water

Equipment:

- Oil bath or heating mantle with stirrer
- Ultrafiltration centrifuge tubes (e.g., 14 kDa MWCO)
- UV-Vis Spectrophotometer

Procedure:

- IrO_2 Nanoparticle Synthesis:
 - Dissolve 0.1493 g of IrCl_3 in 50 ml of deionized water.
 - Adjust the pH of the solution to 12 with a 1 mol/L sodium hydroxide solution while stirring at room temperature for 2.5 hours.
 - Transfer the solution to an 80°C oil bath and stir for 1 hour to obtain the IrO_2 nanoparticle dispersion.^[4]
- Purification:
 - Transfer the nanoparticle solution to an ultrafiltration tube (MWCO = 14 kDa).
 - Centrifuge at 660 x g for 15 minutes.
 - Resuspend the nanoparticle pellet in deionized water.
 - Repeat the centrifugation and resuspension steps three times to remove excess reactants and by-products.^[4]

- Doxorubicin Loading:
 - Mix the purified IrO₂ nanoparticle dispersion with a DOX solution in varying ratios (e.g., IrCl₃:DOX of 1:2, 1:1, 2:1, 4:1, 6:1) to determine the optimal loading capacity.
 - The loading is achieved through electrostatic attraction between the negatively charged IrO₂ nanoparticles and the positively charged DOX molecules.[4]
- Characterization of Drug Loading:
 - Centrifuge the IrOx@DOX solution to separate the nanoparticle-drug complex from the unloaded drug.
 - Measure the absorbance of the supernatant using a UV-Vis spectrophotometer at the characteristic absorption peak of DOX (around 485 nm) to determine the concentration of unloaded DOX.[4]
 - Calculate the drug loading efficiency and capacity.

Data Presentation

Table 1: Physicochemical Properties of Synthesized **Iridium Oxide** Nanoparticles

Synthesis Method	Precursor	Average Particle Size (nm)	Zeta Potential (mV)	Notes
Alkaline Hydrolysis	$\text{H}_2\text{IrCl}_6 \cdot n\text{H}_2\text{O}$	~7	Not Reported	Requires calcination at 400°C.[1]
Alkaline Hydrolysis	K_2IrCl_6	1-2	Not Reported	No calcination step. Particles may aggregate without a capping agent.[1]
Hydrothermal	IrCl_3	~5	-22.30 ± 0.47	Irregular nanocluster structure.[4]
Acid Condensation	IrCl_6^{2-}	~2	Not Reported	Stable, ligand-free nanoparticles.[5]

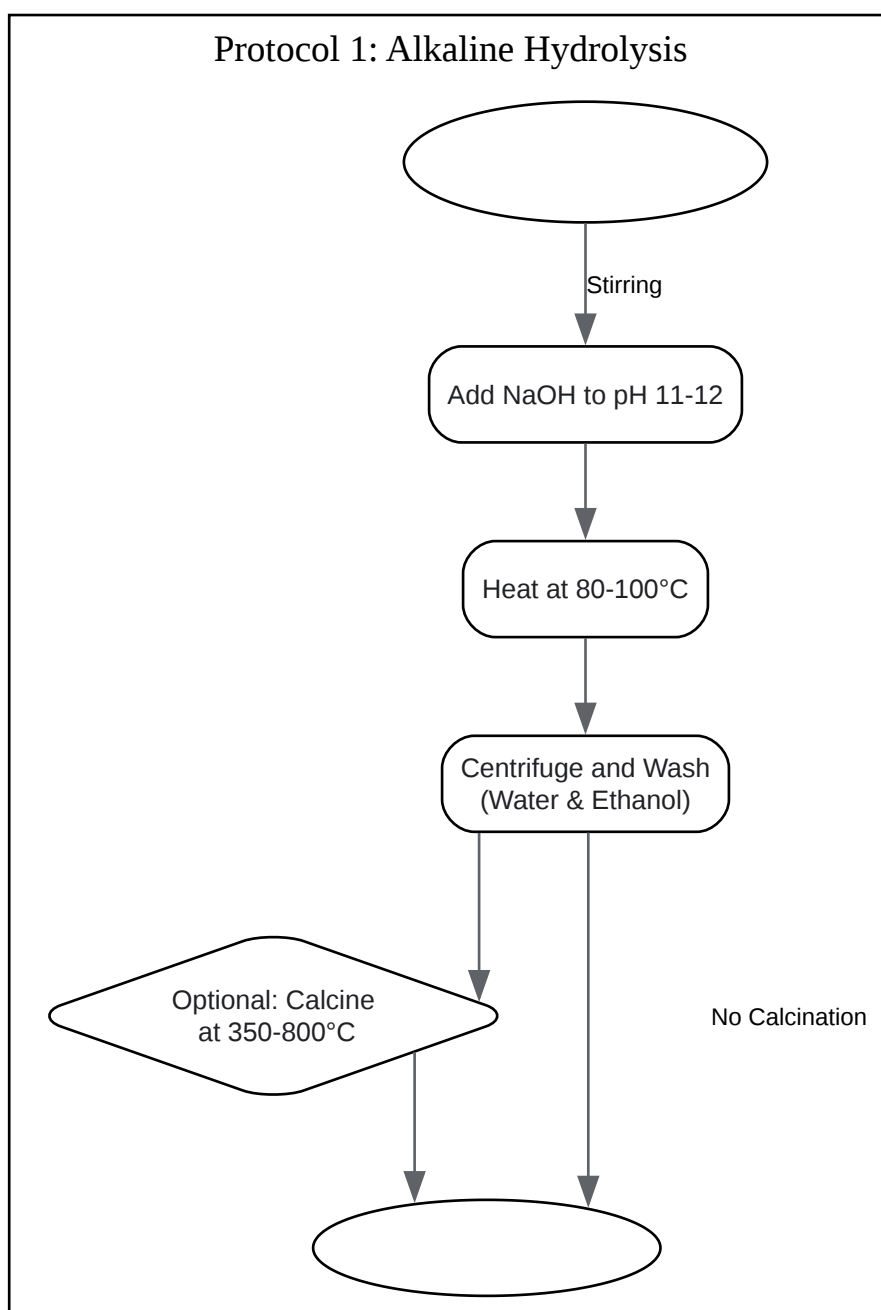
Table 2: Doxorubicin Release from IrOx@DOX Nanoparticles

Condition	pH	DOX Release Rate (%)
Control	7.4	9.7 ± 1.2
Acidic	5.5	40.0 ± 1.7
Acidic + Ultrasound	5.5	61.1 ± 1.3

Data adapted from a study on IrOx@DOX for synergistic anti-tumor effect.[4]

Mandatory Visualizations

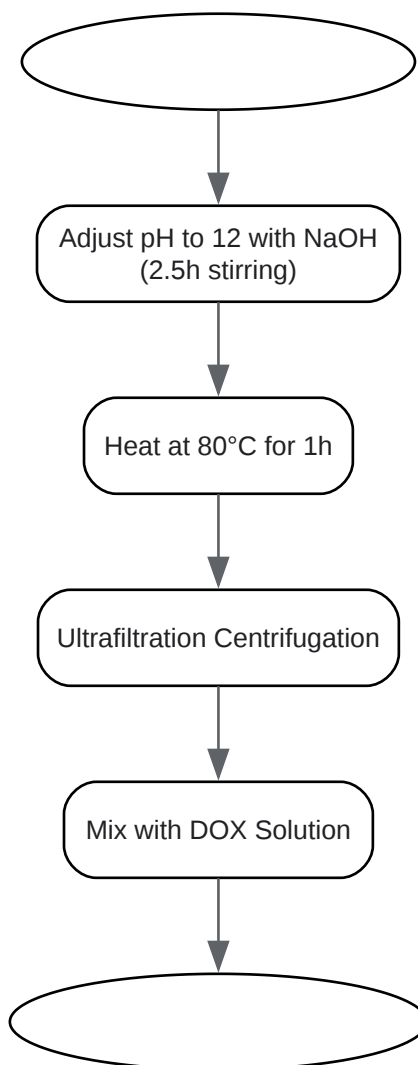
Experimental Workflows



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Caption: Workflow for the synthesis of IrO_2 nanoparticles via alkaline hydrolysis.

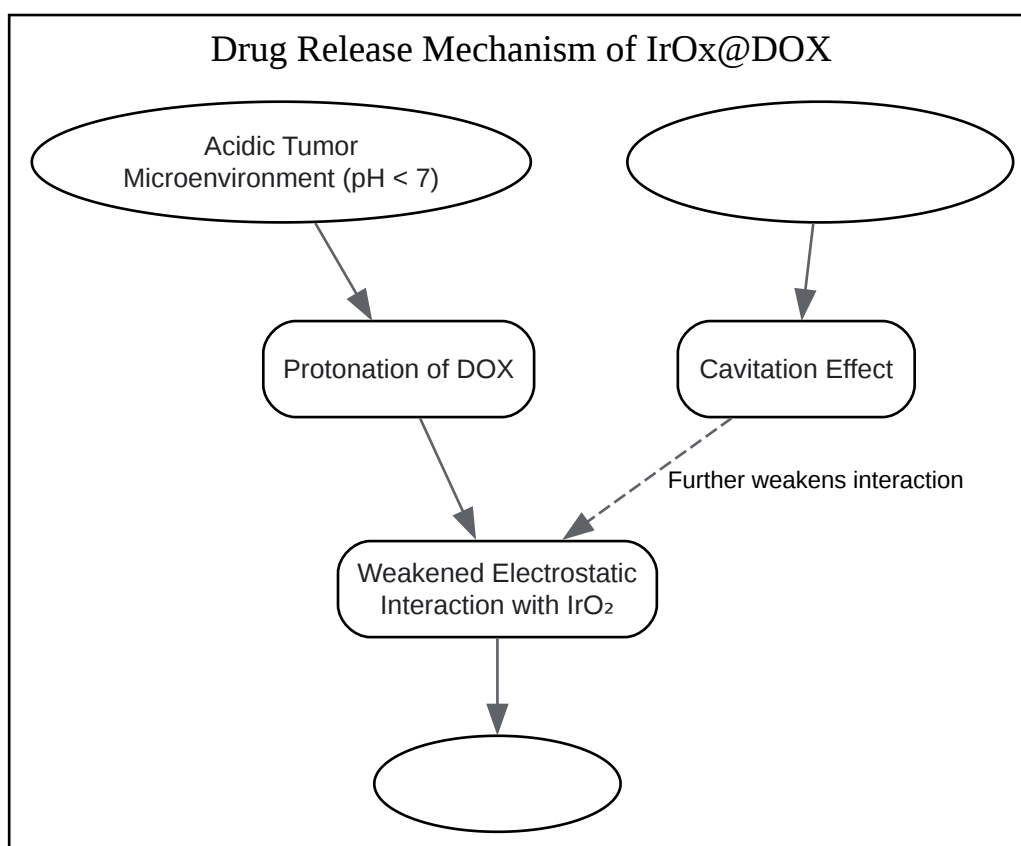
Protocol 2: Hydrothermal Synthesis for DOX Loading



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Caption: Workflow for the hydrothermal synthesis of IrO₂ nanoparticles for DOX loading.

Logical Relationship



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Caption: Factors influencing the release of Doxorubicin from IrO_x@DOX nanoparticles.

Characterization of Iridium Oxide Nanoparticles

A comprehensive characterization of the synthesized nanoparticles is crucial to ensure their quality and suitability for the intended application.

- Transmission Electron Microscopy (TEM): To determine the size, shape, and morphology of the nanoparticles.
- X-ray Diffraction (XRD): To analyze the crystalline structure of the nanoparticles.
- X-ray Photoelectron Spectroscopy (XPS): To determine the elemental composition and oxidation states of iridium.

- Dynamic Light Scattering (DLS) and Zeta Potential: To measure the hydrodynamic size distribution and surface charge of the nanoparticles in colloidal suspension.
- UV-Vis Spectroscopy: To monitor the formation of nanoparticles and to quantify drug loading.

Applications

- Catalysis: **Iridium oxide** nanoparticles are highly effective catalysts for various reactions, including the oxygen evolution reaction (OER) in water splitting.
- Biosensing: The electrocatalytic properties of IrO₂ nanoparticles make them excellent materials for the development of electrochemical biosensors, for example, for the detection of glucose and hydrogen peroxide.[2]
- Drug Delivery: The biocompatibility and tunable surface properties of IrO₂ nanoparticles allow for their use as carriers for therapeutic agents like doxorubicin, enabling targeted delivery and controlled release in response to specific stimuli such as pH.[4]

Safety Precautions

Standard laboratory safety practices should be followed when handling the chemicals and nanoparticles described in these protocols. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. All procedures should be performed in a well-ventilated area or a fume hood.

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